

Hexachlorodisiloxane: A Comprehensive Technical Overview of its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexachlorodisiloxane (Cl₃SiOSiCl₃) is a reactive organosilicon compound of significant interest in various chemical syntheses. Its utility as a precursor for silicon-containing polymers and other advanced materials necessitates a thorough understanding of its fundamental physical characteristics. This technical guide provides an in-depth summary of the known physical properties of **hexachlorodisiloxane**, outlines general experimental protocols for their determination, and presents a logical pathway for its synthesis.

Core Physical Properties

The physical properties of **hexachlorodisiloxane** are critical for its handling, storage, and application in synthetic chemistry. A summary of these properties is presented in the table below.



Physical Property	Value
Molecular Formula	Cl ₆ OSi ₂
Molecular Weight	284.89 g/mol [1]
Appearance	Colorless to straw-colored liquid[2][3]
Odor	Acrid, similar to hydrogen chloride[2]
Density	1.575 g/cm ³ [2][4]
Boiling Point	137 °C[2][4][5]
Melting Point	-33 °C[4]
Refractive Index	1.428[2]
Vapor Pressure	1.5 mm Hg @ 0°C[2]
Solubility	Reacts violently with water[2]

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of a reactive compound like **hexachlorodisiloxane** requires careful experimental design and execution. Due to its high reactivity with moisture, all measurements must be conducted under anhydrous conditions, typically under an inert atmosphere of nitrogen or argon.

Boiling Point Determination

The boiling point of **hexachlorodisiloxane** can be determined using a micro-boiling point method or by distillation.

 Micro-Boiling Point (Thiele Tube Method): A small sample of the liquid is placed in a fusion tube, and a sealed capillary tube is inverted within it. The assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling inert liquid (e.g., silicone oil). The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary, and the liquid is drawn into the capillary upon cooling.



Distillation Method: For larger quantities, a simple distillation apparatus can be used. The
liquid is heated in a flask, and the temperature of the vapor that condenses on the
thermometer bulb is recorded as the boiling point. It is crucial to use a drying tube to protect
the apparatus from atmospheric moisture.

Density Measurement

The density of **hexachlorodisiloxane** can be measured using a pycnometer or the gravimetric buoyancy method.

- Pycnometer Method: A pycnometer, a flask with a precisely known volume, is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. All transfers must be performed in a glovebox or under a stream of inert gas.
- Gravimetric Buoyancy Method (Archimedes' Principle): A sinker of known volume is weighed in air and then submerged in the liquid. The apparent loss in weight of the sinker is equal to the weight of the displaced liquid. The density of the liquid can then be calculated.

Refractive Index Measurement

The refractive index can be determined using a refractometer, such as an Abbe refractometer. A few drops of the liquid are placed on the prism of the refractometer, and the refractive index is read directly from the scale. Given the moisture sensitivity of **hexachlorodisiloxane**, this measurement should be performed quickly, and the prism should be cleaned and dried thoroughly before and after the measurement. For highly sensitive applications, a specialized sealed cell might be necessary.

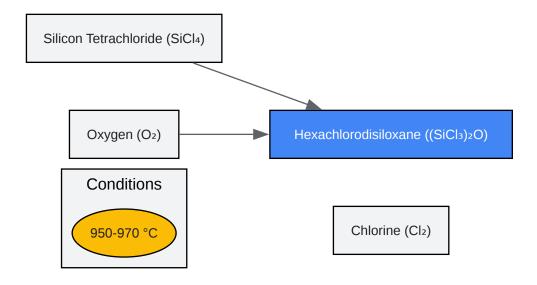
Synthesis of Hexachlorodisiloxane

Hexachlorodisiloxane can be synthesized through the high-temperature oxidation of silicon tetrachloride. The overall reaction is as follows:

$$2 \text{ SiCl}_4 + O_2 \rightarrow 2 (\text{SiCl}_3)_2 O + 2 \text{ Cl}_2[2]$$

This reaction is typically carried out in the gas phase at temperatures ranging from 950 to 970 °C.[2]





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